

# Application Notes and Protocols for Intraperitoneal Injection of YG1702 in Mice

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## Compound of Interest

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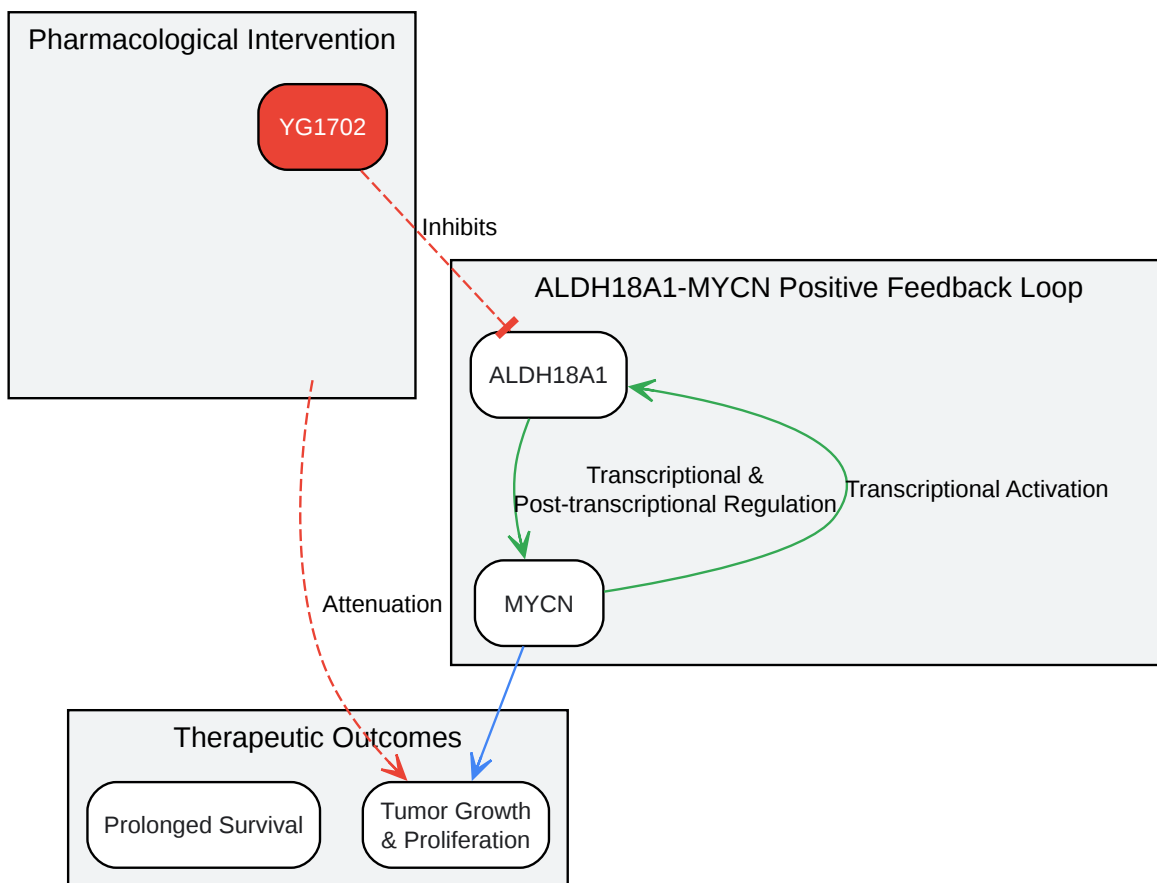
## Introduction

**YG1702** is a potent and specific small-molecule inhibitor of Aldehyde Dehydrogenase 18 Family Member A1 (ALDH18A1).[1][2] In preclinical studies, **YG1702** has demonstrated significant anti-tumor activity, particularly in models of MYCN-amplified neuroblastoma.[2][3] These application notes provide a detailed protocol for the preparation and intraperitoneal (IP) administration of **YG1702** in mouse models for in vivo research.

## Mechanism of Action and Signaling Pathway

**YG1702** exerts its therapeutic effect by disrupting a critical positive feedback loop between ALDH18A1 and the MYCN oncogene.[2] Mechanistic studies have shown that ALDH18A1 can regulate the expression of MYCN both transcriptionally and post-transcriptionally. In turn, MYCN reciprocally transactivates ALDH18A1, creating a self-reinforcing loop that drives tumor cell proliferation, self-renewal, and tumorigenicity in MYCN-amplified neuroblastoma.[2] **YG1702** physically interacts with ALDH18A1, inhibiting its enzymatic activity.[1][3] This inhibition breaks the positive feedback loop, leading to the downregulation of MYCN

expression, a less proliferative phenotype, tumor regression, and prolonged survival in preclinical neuroblastoma xenograft models.[2]



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Caption: Mechanism of action of **YG1702** in disrupting the ALDH18A1-MYCN feedback loop.

## Quantitative Data Summary

The following table summarizes the parameters for a published in vivo study using **YG1702**.

| Parameter            | Details  |
|----------------------|--|
| Compound             | YG1702   |
| Animal Model         | 5-6 week-old female NOD/SCID mice                  |
| Dosage               | 45 mg/kg   |
| Administration Route | Intraperitoneal (I.P.) Injection                   |
| Dosing Schedule      | Once every 3 days, for a total of three injections |
| Reported Outcome     | Inhibition of xenograft tumor growth               |

## Experimental Protocols

### Preparation of YG1702 for Injection

**YG1702** is a solid compound that requires dissolution in a suitable vehicle for in vivo administration. It is recommended to prepare fresh solutions for each injection day.

Materials:

- **YG1702** solid powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Protocol 1 (Recommended):[\[1\]](#)

- Prepare the vehicle by mixing the solvents in the following volumetric ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

- Weigh the required amount of **YG1702** and add it to a sterile microcentrifuge tube.
- Add the solvents one by one to the **YG1702** powder, starting with DMSO to ensure initial dissolution.
- Vortex the solution thoroughly between the addition of each solvent to ensure complete dissolution.
- If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.<sup>[1]</sup>  
The final solution should be clear.

Protocol 2 (Alternative):<sup>[1]</sup>

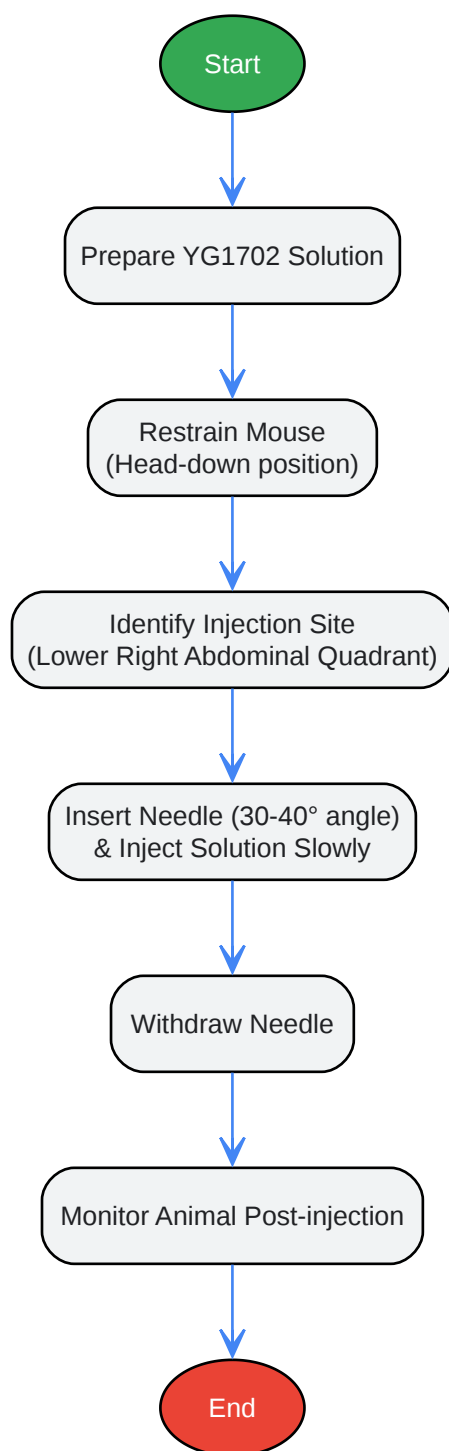
- Prepare a 20% SBE- $\beta$ -CD (Sulfobutylether- $\beta$ -cyclodextrin) solution in sterile saline.
- Prepare the vehicle by mixing 10% DMSO with 90% of the 20% SBE- $\beta$ -CD in saline solution.
- Add the vehicle to the pre-weighed **YG1702** and vortex until a clear solution is obtained.

## Intraperitoneal Injection Procedure

This protocol outlines the standard procedure for intraperitoneal injection in mice. All animal procedures should be performed in accordance with institutional guidelines and approved by the local Institutional Animal Care and Use Committee (IACUC).

Materials:

- Prepared **YG1702** solution
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- Animal restraint device (optional)
- Personal Protective Equipment (PPE)



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Caption: Workflow for the intraperitoneal injection of **YG1702** in mice.

Protocol:

- **Animal Restraint:** Gently restrain the mouse. A common and effective method is to hold the mouse by the scruff of the neck to immobilize the head and secure the tail. The animal should be positioned so that the abdomen is accessible and the head is tilted slightly downwards.[4]
- **Injection Site Identification:** The preferred site for IP injection is the lower right quadrant of the abdomen.[4] This location helps to avoid puncturing the cecum, bladder, or other vital organs.
- **Injection:**
  - Draw the calculated volume of the **YG1702** solution into a sterile syringe fitted with a 25-27 gauge needle.
  - Insert the needle, with the bevel facing up, into the identified injection site at approximately a 30-40 degree angle.[4]
  - Gently aspirate to ensure that the needle has not entered a blood vessel or organ. If no fluid is drawn back, proceed with the injection.
  - Slowly and steadily inject the solution into the peritoneal cavity.[5]
- **Needle Withdrawal and Post-Injection Care:**
  - Withdraw the needle smoothly.
  - Return the mouse to its cage and monitor it for any signs of distress, discomfort, or adverse reactions.

## Safety Precautions

- Follow all institutional guidelines for animal handling and care.
- Handle **YG1702** with appropriate PPE, as its toxicological properties may not be fully characterized.
- Dispose of all sharps and biohazardous waste according to institutional protocols.

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